

Essential Safety and Operational Guide for Handling 3-Pyridylacetic Acid Hydrochloride

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Compound of Interest

Compound Name: 3-Pyridylacetic acid hydrochloride

Cat. No.: B139186

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Pyridylacetic acid hydrochloride**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, emergency protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

3-Pyridylacetic acid hydrochloride is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[1][2]
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Pyridylacetic acid hydrochloride** to minimize exposure and ensure personal safety.[4]

Protection Type	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[1][2]	Protects against splashes and dust particles that can cause serious eye irritation.[2]
Skin Protection	- Gloves: Wear appropriate protective gloves (e.g., nitrile rubber) that have been inspected prior to use.[2][5] Follow proper glove removal technique.[2] - Clothing: Wear impervious clothing and a lab coat.[2] For larger quantities or risk of significant exposure, fire/flammable resistant clothing is recommended.[1]	Prevents skin contact which can cause irritation.[2] Contaminated clothing should be removed and washed before reuse.[6]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[2] For higher-level protection or if exposure limits are exceeded, use a full-face respirator with type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[1][2]	Protects against inhalation of dust which may cause respiratory irritation.[2]

Safe Handling and Operational Procedures

Adherence to the following procedures is critical for the safe handling of **3-Pyridylacetic acid hydrochloride**.

- Engineering Controls: Handle in a well-ventilated place, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2][4] Ensure eyewash stations and safety showers are readily accessible.[7]
- Handling Practices:
 - Avoid contact with skin and eyes.[2]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][4]
 - Wash hands and any exposed skin thoroughly after handling.[1]
 - Keep the container tightly closed when not in use.[1]

Emergency and First-Aid Measures

Immediate and appropriate first-aid is crucial in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[7] If skin irritation occurs, get medical advice/attention.[6]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes, holding the eyelids open. If eye irritation persists, get medical advice/attention.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Chemical Spill Response Workflow

The following diagram illustrates the step-by-step procedure for responding to a spill of **3-Pyridylacetic acid hydrochloride**.



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Caption: Workflow for handling a chemical spill.

Spill Clean-up Protocol

In the event of a spill, follow these steps carefully:

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area if necessary.[8]
- **Ventilate:** Ensure the area is well-ventilated. Use a fume hood if the spill is contained within it.[9]
- **Wear PPE:** Before approaching the spill, don the appropriate personal protective equipment as detailed in the PPE table.[10]
- **Contain the Spill:** For solid spills, prevent the formation of dust.[2] For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.[9]
- **Clean-up:**
 - For solid spills: Carefully sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dust.[2][5]

- For liquid spills: Cover the spill with an inert, non-combustible absorbent material.[11]
Work from the outside of the spill inwards to prevent spreading.[8]
- Collect and Dispose: Scoop the absorbed material into a labeled, sealable container for hazardous waste.[10]
- Decontaminate: Clean the spill area with soap and water.[10]
- Report: Report the incident to your supervisor.

Storage and Disposal

Proper storage and disposal are essential to maintain a safe laboratory environment.

Aspect	Procedure
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][4] Store locked up and away from incompatible materials such as acids and bases.[1][4] The substance is hygroscopic and should be stored under an inert gas.[2]
Disposal	Dispose of the substance and its container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4] Do not let the product enter drains.[2] Unused product can be offered to a licensed disposal company or burned in a chemical incinerator with an afterburner and scrubber.[2]

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References

- 1. echemi.com [echemi.com]
- 2. capotchem.com [capotchem.com]
- 3. 3-Pyridylacetic acid 98 6419-36-9 [sigmaaldrich.com]
- 4. fishersci.ca [fishersci.ca]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 3-Pyridylacetic Acid Hydrochloride 6419-36-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. jubilantingrevia.com [jubilantingrevia.com]
- 8. ehs.princeton.edu [ehs.princeton.edu]
- 9. qmul.ac.uk [qmul.ac.uk]
- 10. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 11. jk-sci.com [jk-sci.com]
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